

Introduction: The Quinoline Scaffold and the Versatility of a Chloro-Substituted Intermediate

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Compound of Interest

Compound Name: *Methyl 2-chloroquinoline-5-carboxylate*

CAS No.: *1192569-38-2*

Cat. No.: *B1524156*

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The quinoline ring system, a fusion of a benzene and a pyridine ring, represents a privileged scaffold in medicinal chemistry. Its presence is a hallmark of numerous natural products, pharmaceuticals, and functional materials, conferring a wide range of biological activities including antimalarial, anticancer, antibacterial, and anti-inflammatory properties.[1] Within this important class of compounds, **Methyl 2-chloroquinoline-5-carboxylate** emerges as a highly versatile and valuable building block for synthetic chemists. The strategic placement of a reactive chloro group at the 2-position and a carboxylate ester at the 5-position provides two distinct handles for molecular elaboration.[2]

This guide offers a comprehensive technical overview of **Methyl 2-chloroquinoline-5-carboxylate**, delving into its molecular structure, physicochemical properties, and synthetic utility. We will explore its reactivity, particularly the susceptibility of the C2-chloro group to nucleophilic substitution, a feature that synthetic chemists exploit to construct diverse and complex molecular architectures.[2] This document is intended to serve as a foundational resource for researchers in drug discovery, medicinal chemistry, and materials science, providing the necessary insights to leverage this compound's full potential in developing next-generation therapeutics and advanced materials.

Part 1: Molecular Identity and Physicochemical Characteristics

A precise understanding of a molecule's fundamental properties is the cornerstone of its application in research. **Methyl 2-chloroquinoline-5-carboxylate** is a distinct chemical entity with the key identifiers and properties summarized below.

Structural and Molecular Formula

The molecule consists of a quinoline core chlorinated at the C2 position, with a methyl ester group attached at the C5 position.

- Molecular Formula: $C_{11}H_8ClNO_2$ [\[3\]](#)[\[4\]](#)
- Systematic IUPAC Name: **Methyl 2-chloroquinoline-5-carboxylate**[\[3\]](#)
- Chemical Structure (2D):

(Image Source: PubChem CID 54592965)[\[3\]](#)

Key Identifiers and Properties

The following table consolidates the essential physicochemical data for **Methyl 2-chloroquinoline-5-carboxylate**, providing a quick reference for experimental design and computational modeling.

Property	Value	Source(s)
CAS Number	1192569-38-2	[4] [5]
Molecular Weight	221.64 g/mol	[4] [5]
Monoisotopic Mass	221.02435 Da	[3]
SMILES	<chem>COC(=O)C1=C2C=CC(=NC2=CC=C1)Cl</chem>	[3]
InChIKey	KDYIUQAXLBVZEE-UHFFFAOYSA-N	[3]
Predicted XlogP	3.0	[3]
Polar Surface Area (PSA)	39.19 Å²	[5]

Part 2: Spectroscopic Profile - An Interpretive Guide

While specific spectra for this compound are proprietary to manufacturers, a detailed prediction of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data can be derived from its structure. This serves as a self-validating system for researchers confirming its identity post-synthesis or upon purchase.[\[6\]](#)[\[7\]](#)

¹H NMR Spectroscopy (Predicted)

In a typical deuterated solvent like CDCl₃, the proton NMR spectrum is expected to show:

- Aromatic Protons (5H): Multiple signals between δ 7.5 and 8.5 ppm. The specific coupling patterns (doublets, triplets, doublets of doublets) will depend on the proton-proton adjacencies around the quinoline ring system.
- Methyl Protons (3H): A sharp singlet around δ 3.9-4.1 ppm, corresponding to the protons of the methyl ester group (-COOCH₃).

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will provide key information about the carbon framework:

- Carbonyl Carbon (1C): A signal in the downfield region, approximately δ 165-170 ppm, for the ester carbonyl carbon.
- Aromatic/Heteroaromatic Carbons (9C): A series of signals between δ 120 and 150 ppm. The carbon attached to the chlorine (C2) will be significantly influenced.
- Methyl Carbon (1C): A signal in the upfield region, typically around δ 52-55 ppm, for the methyl ester carbon.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum is crucial for identifying key functional groups:

- C=O Stretch: A strong, sharp absorption band around 1720-1740 cm^{-1} , characteristic of the ester carbonyl group.[8]
- C=N and C=C Stretch: Multiple bands in the 1500-1650 cm^{-1} region, corresponding to the vibrations of the quinoline ring system.
- C-O Stretch: A distinct band in the 1100-1300 cm^{-1} range for the ester C-O bond.
- C-Cl Stretch: A band in the fingerprint region, typically around 600-800 cm^{-1} .

Mass Spectrometry (MS) (Predicted)

In an electron ionization (EI) mass spectrum, the following would be expected:

- Molecular Ion Peak (M^+): A prominent peak at m/z 221, with an isotopic peak ($M+2$) at m/z 223 of approximately one-third the intensity, which is characteristic of a monochlorinated compound.[3]
- Key Fragments: Common fragmentation patterns would include the loss of the methoxy group ($-\text{OCH}_3$) to give a fragment at m/z 190, or the loss of the entire carbomethoxy group ($-\text{COOCH}_3$) resulting in a fragment at m/z 162.

Part 3: Synthesis and Chemical Reactivity

The utility of **Methyl 2-chloroquinoline-5-carboxylate** stems from its accessibility through established synthetic routes and its predictable reactivity, making it a cornerstone for building molecular diversity.

Proposed Synthetic Workflow

A logical and common route to this compound involves the esterification of its corresponding carboxylic acid precursor, 2-chloroquinoline-5-carboxylic acid.[9] This precursor can be synthesized through multi-step sequences starting from simpler aromatic amines.

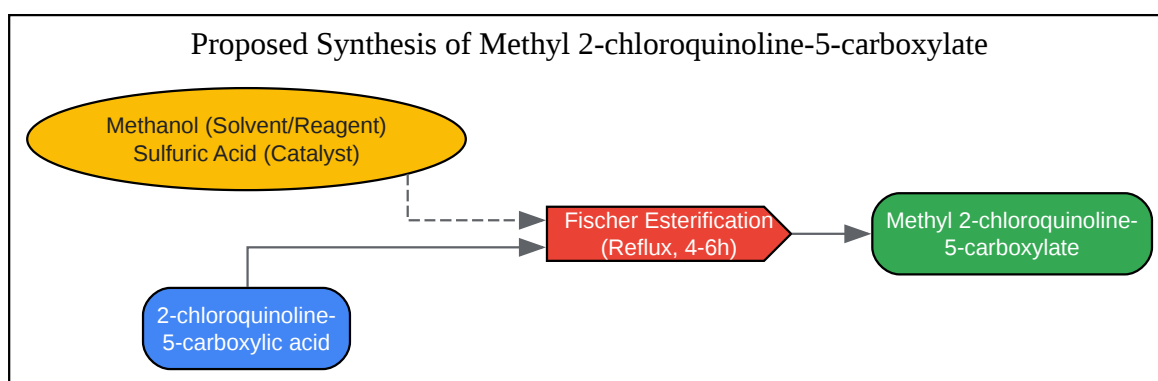
Step-by-Step Protocol: Esterification of 2-chloroquinoline-5-carboxylic acid

- **Reaction Setup:** To a solution of 2-chloroquinoline-5-carboxylic acid (1.0 eq) in methanol (MeOH, ~0.2 M), add a catalytic amount of concentrated sulfuric acid (H₂SO₄, ~5 mol%).
- **Heating:** Heat the reaction mixture to reflux (approximately 65 °C).
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed (typically 4-6 hours).
- **Workup:** Cool the mixture to room temperature and remove the methanol under reduced pressure.
- **Extraction:** Redissolve the residue in an organic solvent like ethyl acetate and wash sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO₃) to neutralize the acid, followed by brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent in vacuo. The resulting crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure **Methyl 2-chloroquinoline-5-carboxylate**.

Causality in Experimental Choices:

- **Methanol as Solvent and Reagent:** Methanol serves as both the solvent and the nucleophile for the Fischer esterification reaction. Using it in large excess drives the equilibrium towards the product side.

- **Acid Catalysis:** Sulfuric acid protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to attack by the weakly nucleophilic methanol.
- **Aqueous Workup:** The NaHCO_3 wash is critical to remove any unreacted carboxylic acid and the sulfuric acid catalyst, preventing potential hydrolysis of the ester product during storage.



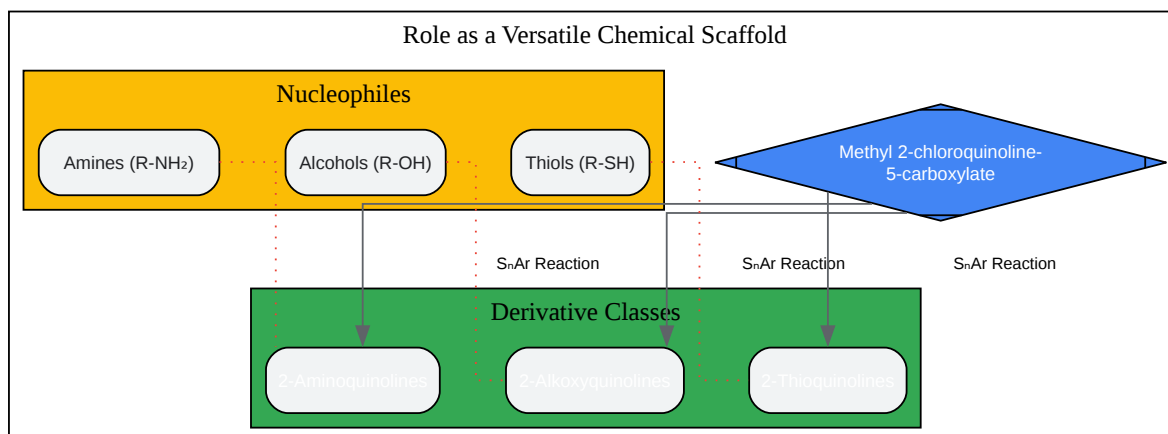
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Caption: A workflow diagram for the synthesis via Fischer esterification.

Core Reactivity: A Gateway to Novel Derivatives

The chemical behavior of **Methyl 2-chloroquinoline-5-carboxylate** is dominated by the electrophilic nature of the C2 position. The chlorine atom is an excellent leaving group, readily displaced by a wide array of nucleophiles. This reactivity is the molecule's most significant asset for drug development professionals.^[2]

- **Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$):** The primary reaction pathway involves the attack of nucleophiles (e.g., amines, alcohols, thiols) at the C2 position. This allows for the straightforward introduction of diverse functional groups and the construction of extensive compound libraries. For instance, reaction with various primary or secondary amines yields 2-aminoquinoline derivatives, a scaffold found in many bioactive compounds.



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Caption: Nucleophilic substitution at C2 enables diverse derivative synthesis.

Part 4: Applications in Research and Drug Development

Methyl 2-chloroquinoline-5-carboxylate is not typically an end-product but rather a crucial intermediate. Its value lies in its potential to serve as a starting point for molecules with significant biological activity.

- **Anticancer Drug Discovery:** The quinoline core is integral to several kinase inhibitors used in oncology. By reacting **Methyl 2-chloroquinoline-5-carboxylate** with various anilines or other nitrogen-based heterocycles, researchers can synthesize libraries of compounds for screening against cancer cell lines and specific kinase targets.
- **Antiviral Research:** Quinolines have shown promise as antiviral agents. Recently, 2-chloroquinoline-based frameworks have been designed and synthesized as dual inhibitors of SARS-CoV-2 main protease (MPro) and papain-like protease (PLPro), demonstrating the scaffold's relevance in combating emerging viral threats.^[2]

- Antimalarial and Antimicrobial Agents: Historically, quinoline derivatives like chloroquine have been mainstays in antimalarial therapy. The 2-chloroquinoline moiety provides a platform to develop novel analogs aimed at overcoming drug resistance in parasites and bacteria.

Conclusion

Methyl 2-chloroquinoline-5-carboxylate is a quintessential example of a high-value synthetic intermediate. Its well-defined molecular structure, predictable spectroscopic characteristics, and, most importantly, its highly reactive C2-chloro group make it an indispensable tool for medicinal chemists and materials scientists. By enabling facile access to a vast chemical space of novel quinoline derivatives, this compound serves as a critical starting point in the quest for new therapeutics to address pressing global health challenges, from cancer to infectious diseases. Its strategic application in synthesis is a testament to the power of heterocyclic chemistry in modern drug discovery.

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